

The Role of N-cis-Feruloyl Tyramine in Plant Defense: A Technical Guide

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Compound of Interest

Compound Name: *N-cis-Feruloyl tyramine*

Cat. No.: *B119398*

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Executive Summary: N-feruloyl tyramine and its isomers, including **N-cis-feruloyl tyramine**, are plant secondary metabolites belonging to the hydroxycinnamic acid amide (HCAA) class. These compounds play a significant role in plant defense against pathogens. Synthesized via the phenylpropanoid pathway, their production is often induced by biotic and abiotic stresses such as wounding and pathogen attack. The primary defense functions of N-feruloyl tyramine involve acting as a phytoalexin with direct antimicrobial properties and serving as a monomer for the reinforcement of the plant cell wall, creating a physical barrier to pathogen invasion. This technical guide provides an in-depth overview of the biosynthesis, regulation, and multifaceted roles of N-feruloyl tyramine in plant immunity, supplemented with quantitative data, detailed experimental protocols, and pathway visualizations for researchers in plant science and drug development.

Introduction

N-cis-feruloyl tyramine is a specialized phenolic compound found in a variety of plants. It belongs to a class of organic molecules known as hydroxycinnamic acids and their derivatives. [1] Structurally, it is an amide formed from ferulic acid and the biogenic amine tyramine. N-feruloyl tyramine exists as two stereoisomers: N-trans-feruloyl tyramine and **N-cis-feruloyl tyramine**. [1] While this guide focuses on the cis isomer, much of the existing research pertains to the trans form or does not differentiate between the two. Therefore, this document will cover N-feruloyl tyramine more broadly while specifying the isomer where information is available.

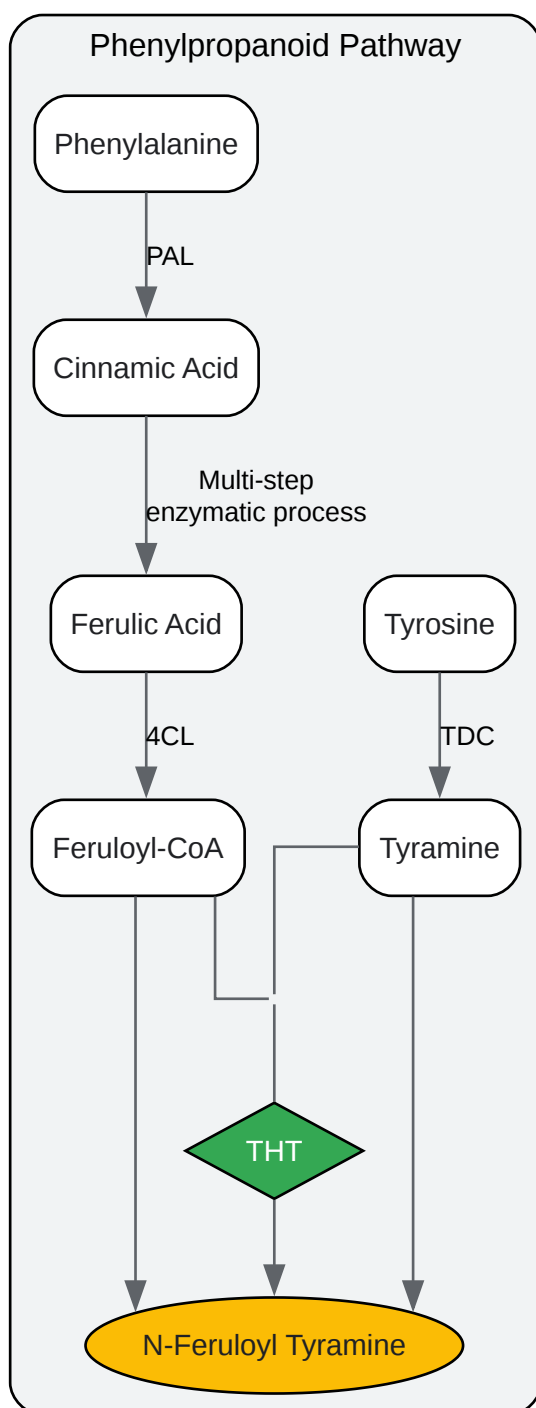
These compounds are considered secondary metabolites that function as defense or signaling molecules.^[1] In the context of plant immunity, N-feruloyl tyramine is recognized as a phytoalexin—a low molecular weight antimicrobial compound that is synthesized and accumulates in plants in response to stress, including pathogen infection.^{[2][3]} Its accumulation has been noted in various plant species, including *Solanum* and *Nicotiana*, where it contributes to disease resistance.^{[2][4]}

Biosynthesis and Regulation

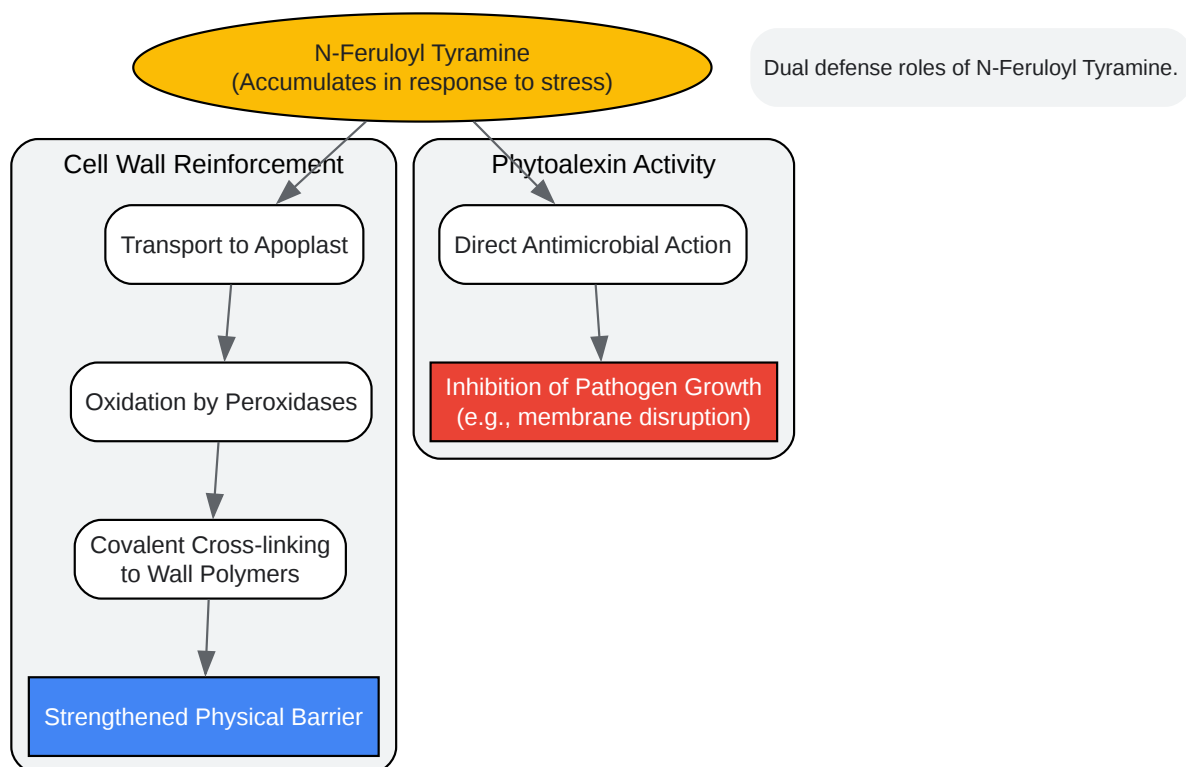
The synthesis of N-feruloyl tyramine is an extension of the general phenylpropanoid pathway, a major route for the production of a wide array of plant secondary metabolites. The biosynthesis begins with the amino acids phenylalanine and tyrosine.

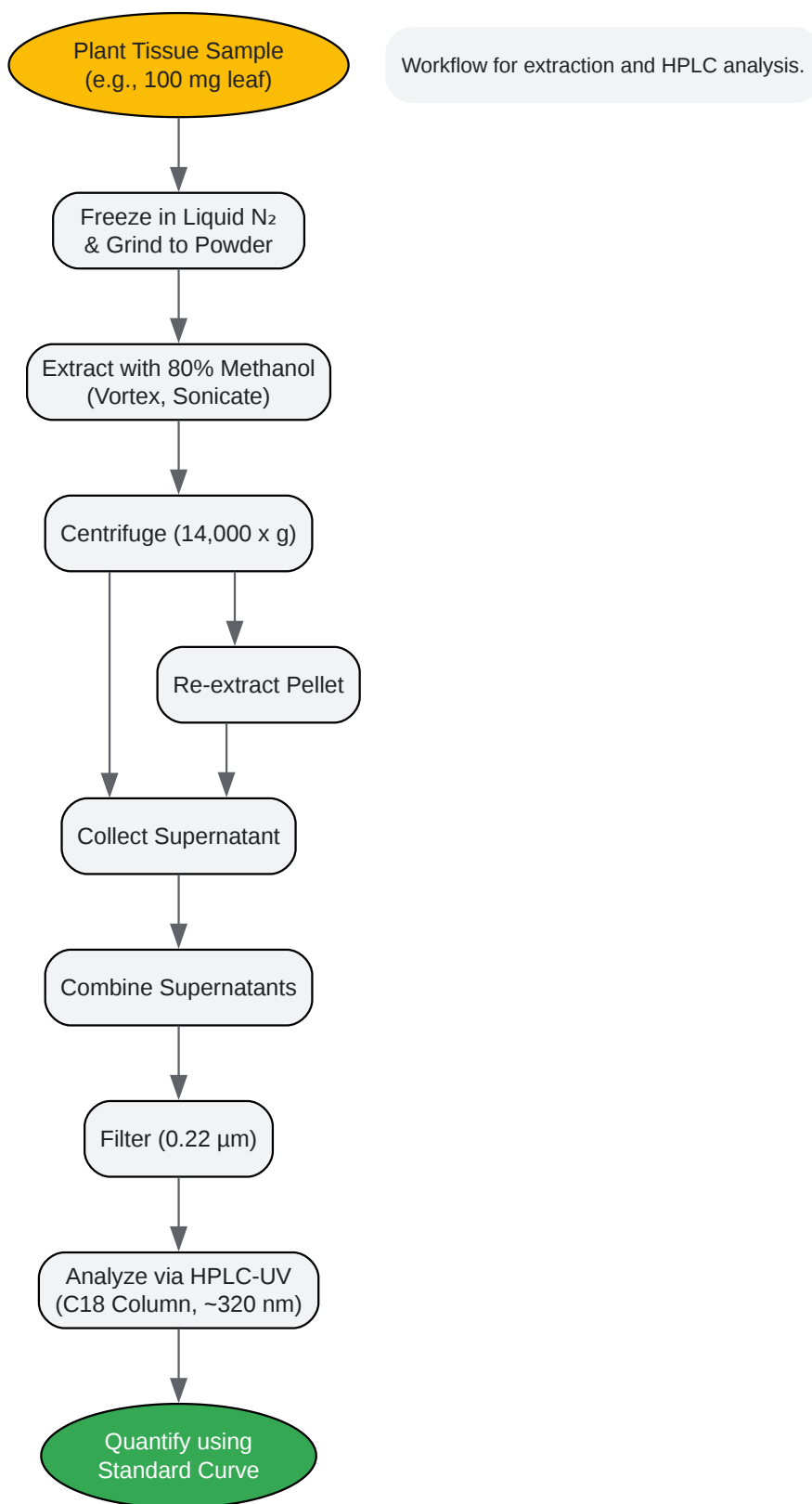
- **Precursor Synthesis:** Phenylalanine is converted to cinnamic acid, which is then hydroxylated and methylated to produce ferulic acid. In parallel, tyrosine is decarboxylated to form tyramine.
- **Activation Step:** Ferulic acid is activated by Coenzyme A (CoA) to form its thioester, feruloyl-CoA.
- **Condensation Step:** The key regulatory step is the condensation of feruloyl-CoA and tyramine, catalyzed by the enzyme Hydroxycinnamoyl-CoA:tyramine N-(hydroxycinnamoyl)transferase (THT). This enzyme exhibits broad substrate specificity but uses feruloyl-CoA and tyramine as its best substrates.

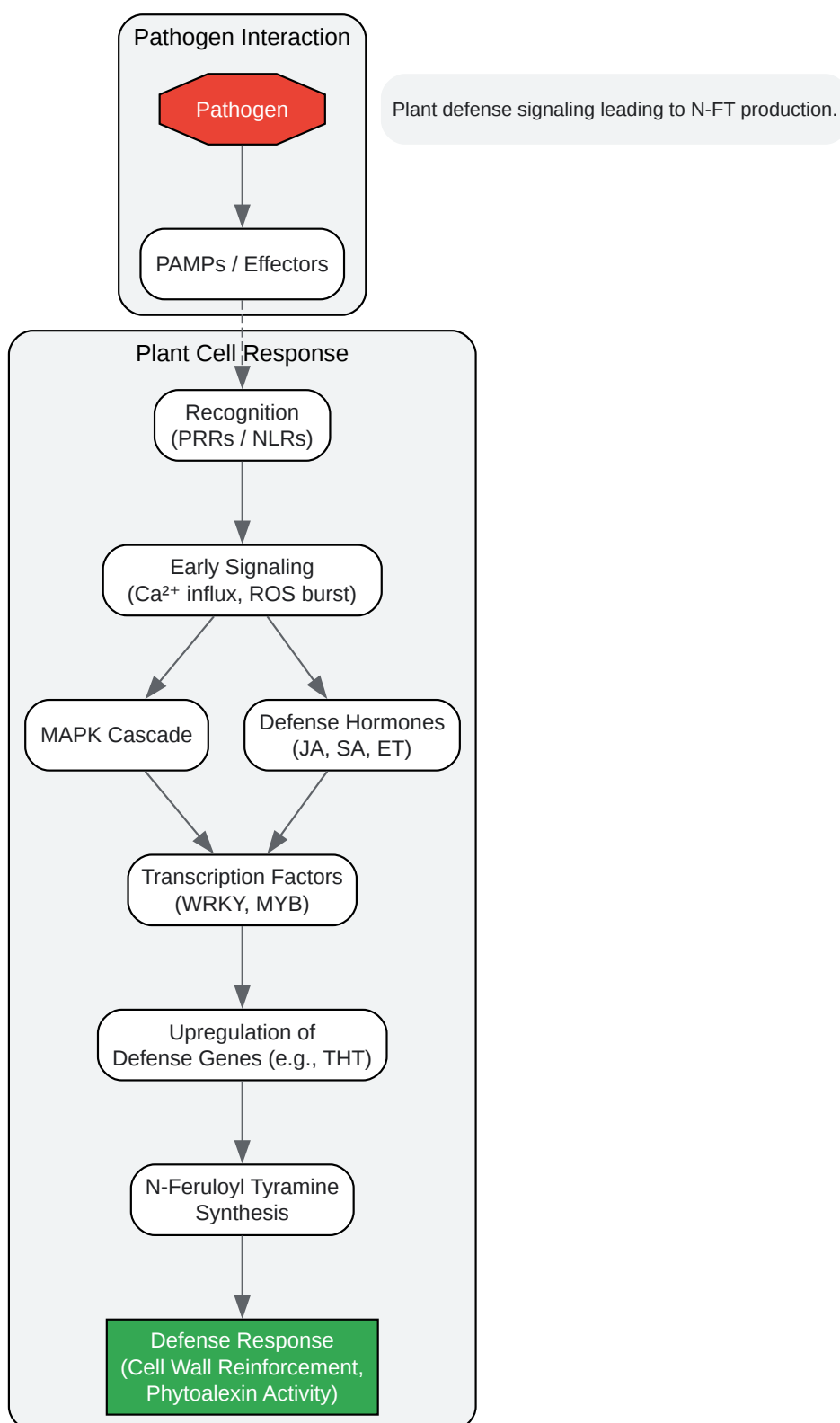
The expression of the THT gene and the subsequent accumulation of N-feruloyl tyramine are tightly regulated and induced by various stress signals, including pathogen-associated molecular patterns (PAMPs), effectors, wounding, and UV radiation.



Biosynthesis of N-Feruloyl Tyramine.







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